

Thermophysical Property Data of Diethylenetriamine

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Compound of Interest

Compound Name: Diethylenetetramine

CAS No.: 1336-49-8

Cat. No.: B12653574

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The following tables present a summary of the essential thermophysical properties of Diethylenetriamine.

Table 1: Density of Diethylenetriamine

Temperature (°C)	Density (g/cm³)
20	0.9586 ^[1]
20	0.953 ^[2]
20	0.950
25	0.955 ^[3] ^[4]
50	0.920

Table 2: Viscosity of Diethylenetriamine

Temperature (°C)	Dynamic Viscosity (mPa·s)	Kinematic Viscosity (mm²/s)
20	7[3]	7.16[1][2][5]
20	5.05[1]	-
25	-	5.8[2][6]
40	-	3.7[2][6]
50	3[3]	-

Table 3: Specific Heat Capacity of Diethylenetriamine

Temperature (°C)	Specific Heat Capacity (cal/g·°C)	Specific Heat Capacity (J/g·°C)
20	0.65[2][6]	2.72
40	-	2.54 J/(mol·K)[7]

Note: Conversion from cal to J is approximated as 1 cal = 4.184 J.

Table 4: Thermal Conductivity of Diethylenetriamine

Temperature (°C)	Thermal Conductivity (cal/cm·s·°C)
20	0.000523[2][6]

Table 5: Vapor Pressure of Diethylenetriamine

Temperature (°C)	Vapor Pressure (Pa)	Vapor Pressure (mm Hg)
20	20[3]	0.15
20	-	0.08[2][4]
20	26.66	0.2[5]
25	30.66	0.23[8]

Note: Conversions between Pa and mm Hg are approximated.

Table 6: Surface Tension of Diethylenetriamine

Temperature (°C)	Surface Tension (mN/m or dyn/cm)
20	41.8[2][6]
25	43.8[8]

Experimental Protocols for Thermophysical Property Measurement

The determination of the thermophysical properties of liquids like Diethylenetriamine requires precise and standardized experimental procedures. The following sections detail the common methodologies employed for these measurements.

Density Measurement

Density is typically determined using pycnometry or vibrating tube densitometry.

- Pycnometry: This gravimetric method involves the use of a pycnometer, a flask with a precisely known volume. The experimental protocol is as follows:
 - The mass of the clean, dry, and empty pycnometer is accurately measured.
 - The pycnometer is filled with the sample liquid (Diethylenetriamine), ensuring no air bubbles are present.
 - The filled pycnometer is placed in a thermostat to bring the liquid to the desired temperature, allowing for thermal expansion to stabilize.
 - The mass of the filled pycnometer is measured.
 - The density is calculated by dividing the mass of the liquid (mass of filled pycnometer minus mass of empty pycnometer) by the known volume of the pycnometer.

- **Vibrating Tube Densitometry:** This method utilizes a U-shaped tube that is electronically excited to oscillate at its natural frequency. The protocol involves:
 - The sample liquid is introduced into the U-tube.
 - The oscillation frequency of the tube is measured. This frequency is dependent on the mass of the liquid inside the tube.
 - The density of the liquid is determined from the measured frequency using a calibration curve established with fluids of known densities. This method is highly accurate and can be used for measurements under pressure.^[2]

Viscosity Measurement

Viscosity, a measure of a fluid's resistance to flow, is commonly determined using capillary or rotational viscometers.

- **Capillary Viscometers** (e.g., Ostwald or Ubbelohde viscometers): These instruments measure kinematic viscosity based on the time it takes for a fixed volume of liquid to flow through a narrow capillary tube under the influence of gravity. The general procedure is:
 - The viscometer is filled with the sample liquid and placed in a constant-temperature bath.
 - The liquid is drawn up into the wider arm of the U-tube.
 - The time taken for the liquid to flow between two marked points on the capillary is measured.
 - The kinematic viscosity is calculated using the measured flow time and the viscometer constant. Dynamic viscosity can then be calculated by multiplying the kinematic viscosity by the density of the liquid at that temperature.
- **Rotational Viscometers:** These devices measure dynamic viscosity by determining the torque required to rotate a spindle immersed in the fluid at a constant angular velocity. The protocol is as follows:
 - The appropriate spindle is selected and attached to the viscometer.

- The spindle is immersed in the temperature-controlled sample of Diethylenetriamine.
- The spindle is rotated at a set speed, and the resulting torque is measured.
- The dynamic viscosity is calculated from the torque, the rotational speed, and the geometry of the spindle.

Specific Heat Capacity Measurement

Calorimetry is the primary method for determining the specific heat capacity of a liquid.

- Calorimetry (e.g., Bomb Calorimeter or Coffee-Cup Calorimeter): A calorimeter is a device designed to measure the heat flow of a chemical reaction or physical change. For liquids, a constant-pressure calorimeter is often used.
 - A known mass of Diethylenetriamine is placed in the calorimeter.
 - The initial temperature of the liquid is recorded.
 - A known amount of heat is supplied to the liquid, often via an electric heater.
 - The temperature change of the liquid is carefully monitored and recorded.
 - The specific heat capacity is calculated from the amount of heat added, the mass of the liquid, and the observed temperature change, taking into account the heat capacity of the calorimeter itself.[\[6\]](#)[\[9\]](#)[\[10\]](#)

Thermal Conductivity Measurement

The transient hot wire method is a standard and accurate technique for measuring the thermal conductivity of liquids.

- Transient Hot Wire Method: This method involves a thin platinum wire submerged in the liquid, which acts as both a heating element and a resistance thermometer.[\[11\]](#)[\[12\]](#) The procedure is:
 - A step voltage is applied to the wire, causing it to heat up.

- The temperature change of the wire is recorded as a function of time by measuring its electrical resistance.
- The thermal conductivity of the surrounding liquid is determined from the rate of temperature increase of the wire. The short measurement time minimizes the effects of convection.[\[13\]](#)[\[14\]](#)

Vapor Pressure Measurement

Vapor pressure can be measured using static or dynamic methods.

- Static Method (e.g., Isoteniscope): This method involves measuring the pressure of the vapor in equilibrium with the liquid at a specific temperature in a closed system.
 - The liquid sample is placed in a container connected to a manometer.
 - The system is evacuated to remove any air.
 - The container is heated to the desired temperature, and the system is allowed to reach equilibrium.
 - The vapor pressure is read directly from the manometer as the pressure difference between the two arms.[\[15\]](#)
- Dynamic Method: This method determines the boiling point of the liquid at a controlled external pressure.
 - The external pressure on the liquid is set to a specific value.
 - The liquid is heated until it boils.
 - The temperature at which the liquid boils is the temperature at which its vapor pressure equals the set external pressure. By varying the external pressure, a vapor pressure curve as a function of temperature can be generated.[\[16\]](#)

Surface Tension Measurement

Common methods for measuring the surface tension of a liquid include the Du Noüy ring method and the pendant drop method.

- **Du Noüy Ring Method:** This technique measures the force required to detach a platinum ring from the surface of a liquid.^{[17][18]} The steps are:
 - The platinum ring is cleaned and attached to a sensitive balance or tensiometer.
 - The ring is brought into contact with the surface of the Diethylenetriamine sample.
 - The force required to pull the ring away from the surface is measured just before the liquid film breaks.
 - The surface tension is calculated from this maximum force and the dimensions of the ring, with appropriate correction factors applied.^{[19][20]}
- **Pendant Drop Method:** This optical method analyzes the shape of a drop of liquid hanging from a needle.^{[8][21]} The protocol involves:
 - A drop of Diethylenetriamine is formed at the tip of a syringe needle.
 - An image of the pendant drop is captured by a camera.
 - The shape of the drop is determined by the balance between surface tension and gravity.
 - The surface tension is calculated by fitting the profile of the drop to the Young-Laplace equation.^{[22][23][24]}

Workflow for Thermophysical Property Determination and Utilization

The following diagram illustrates a logical workflow for the determination and application of the thermophysical properties of a chemical substance like Diethylenetriamine.



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Workflow for determination and utilization of thermophysical properties.

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